

Application Notes & Protocols: Skeletal Editing and 3,1-Benzoxazepine Chemistry

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Compound of Interest

Compound Name: 3,1-Benzoxazepine

Cat. No.: B080300

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To the Researcher: A direct, published application of **3,1-Benzoxazepine** in the field of single-atom skeletal editing has not been identified in current scientific literature. Skeletal editing is a rapidly advancing area of synthetic chemistry focused on the precise modification of molecular frameworks.^{[1][2]} This document provides comprehensive notes on the principles of skeletal editing and, separately, the synthesis and applications of **3,1-Benzoxazepines**, offering valuable context for researchers interested in the intersection of these fields.

Part 1: The Principles and Application of Single-Atom Skeletal Editing

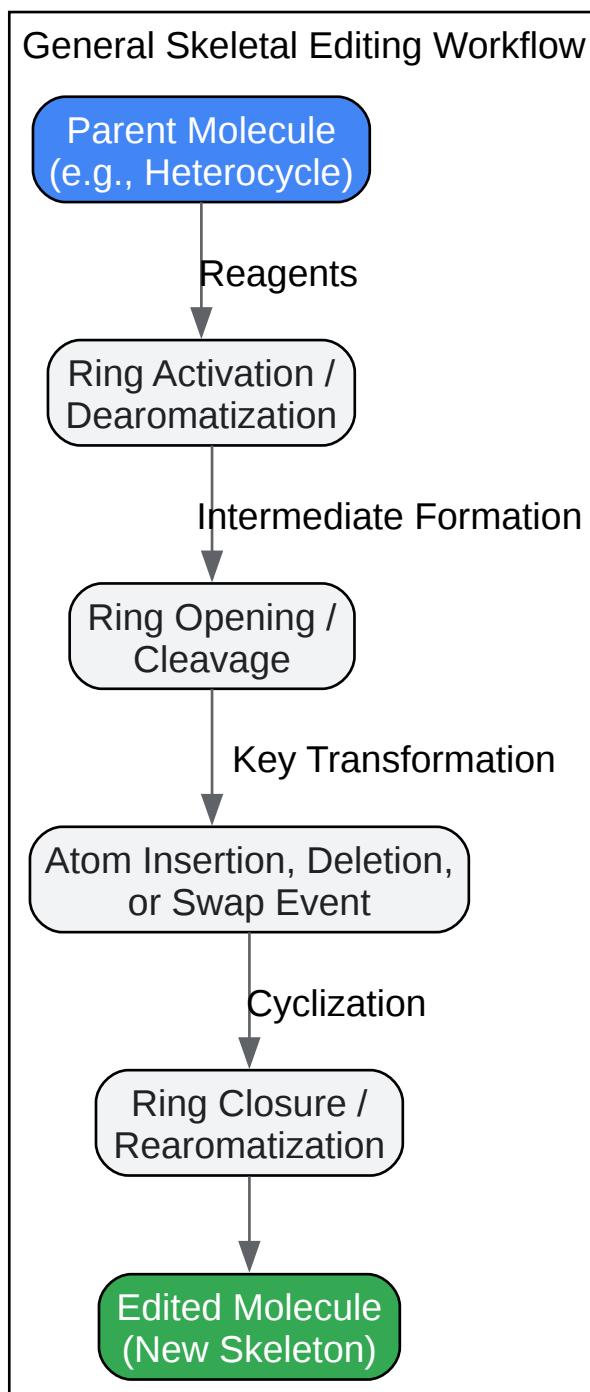
Skeletal editing is an innovative strategy in organic synthesis that allows for the precise insertion, deletion, or exchange of atoms within a molecule's core structure.^{[1][3]} This approach offers a powerful alternative to traditional de novo synthesis, enabling late-stage modification of complex molecules to streamline drug discovery and materials science.^{[2][4][5]} The primary transformations are categorized as ring expansion (atom insertion), ring contraction (atom deletion), or transmutation (atom exchange).^[4]

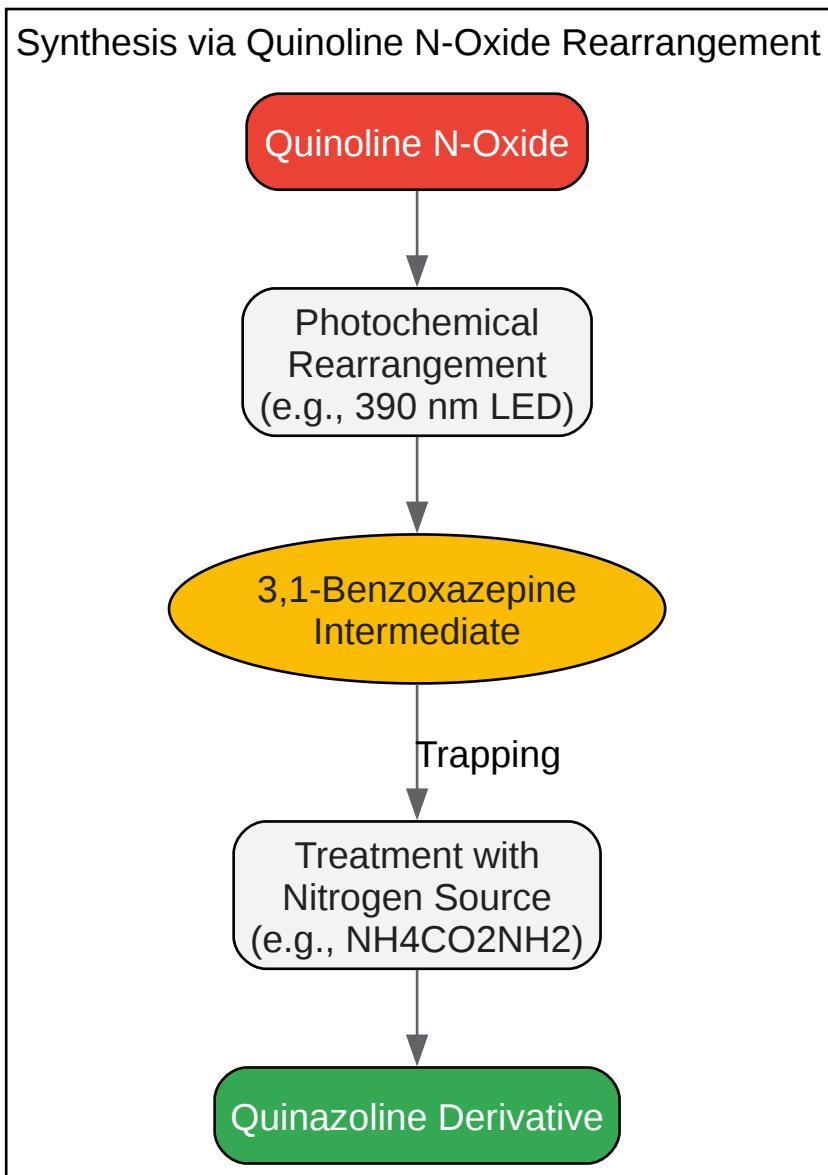
Key Strategies in Skeletal Editing:

- Atom Insertion: This strategy involves incorporating new atoms, such as carbon, nitrogen, or oxygen, into a cyclic framework to create larger ring systems.^[4] Nitrogen insertion, in particular, is crucial for creating valuable N-heterocycles.^{[4][6]}

- Atom Deletion: This process enables the selective removal of one or more atoms from a ring, leading to smaller, contracted frameworks.[4][7]
- Atom Transmutation (Swap): This involves exchanging one atom for another within the molecular skeleton, altering the identity of the core structure without changing its size.[4] A notable example is the conversion of a C=N pair in a pyridine ring to a C=C bond to form a benzene ring.[2][8]

The workflow for skeletal editing often involves a sequence of reactions designed to open the initial ring, modify its components, and then re-close it to form the new, edited skeleton.





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